

Applications of DOWEX® 1X2 in Analytical Chemistry: An In-depth Technical Guide

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Compound of Interest

Compound Name: DOWEX(R) 1X2

Cat. No.: B172208

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the applications of DOWEX® 1X2, a strongly basic anion exchange resin, in the field of analytical chemistry. DOWEX® 1X2 is a versatile stationary phase for chromatographic separations and sample preconcentration, enabling the analysis of a wide range of analytes from complex matrices. This document details experimental protocols, presents quantitative data, and provides visual workflows for key applications, including the separation of platinum group metals, preconcentration and separation of uranium, and the chromatographic analysis of amino acids.

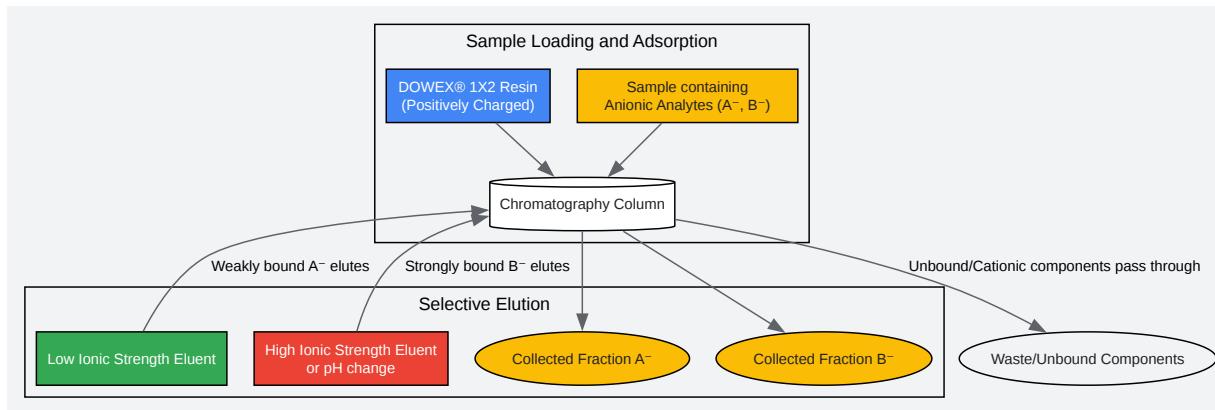
Core Principles of DOWEX® 1X2 in Anion Exchange Chromatography

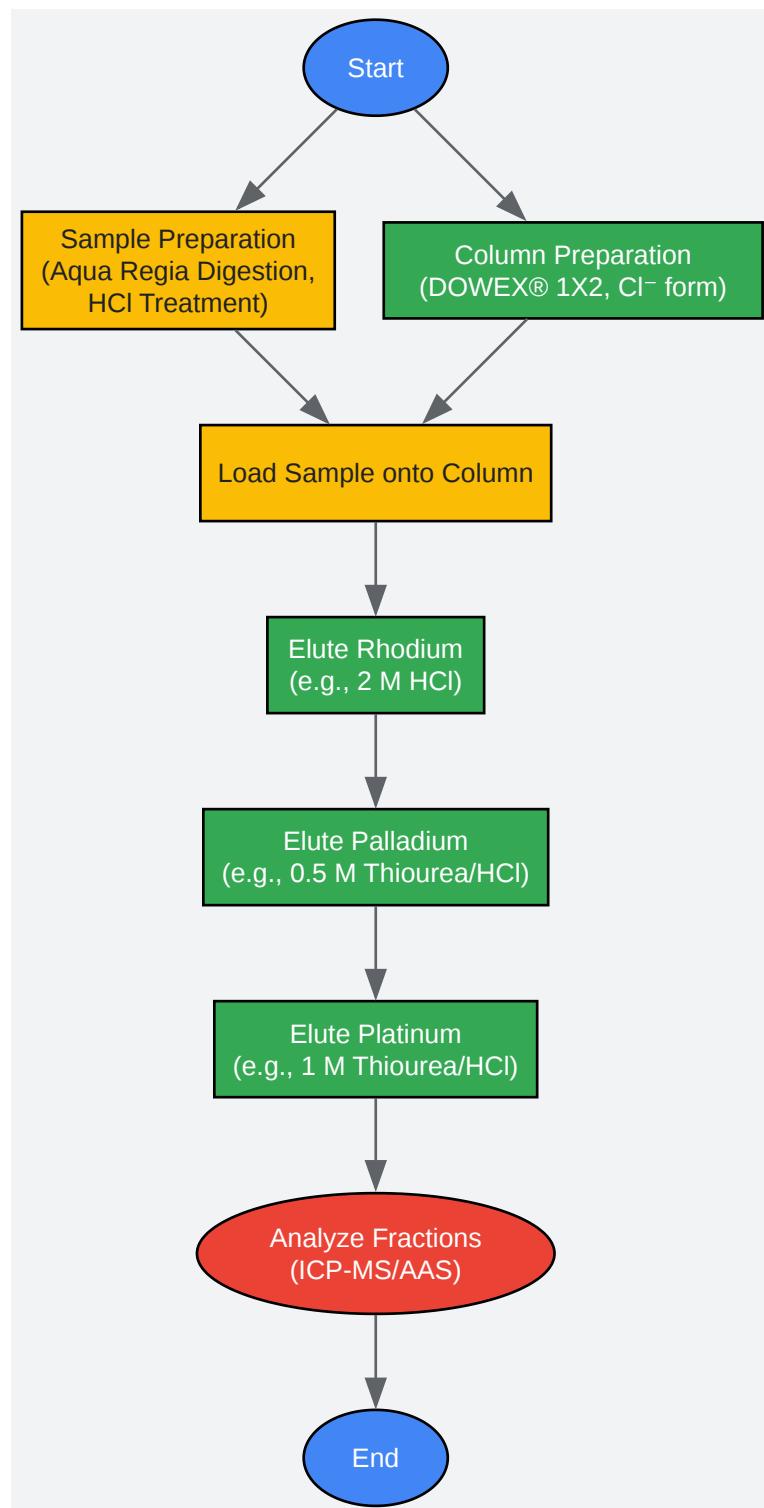
DOWEX® 1X2 is a Type 1 strong base anion exchanger composed of a crosslinked polystyrene-divinylbenzene (DVB) matrix with quaternary ammonium functional groups. The "1X2" designation indicates a 2% DVB cross-linkage, which allows for a high degree of swelling and permeability, making it suitable for the separation of large molecules.

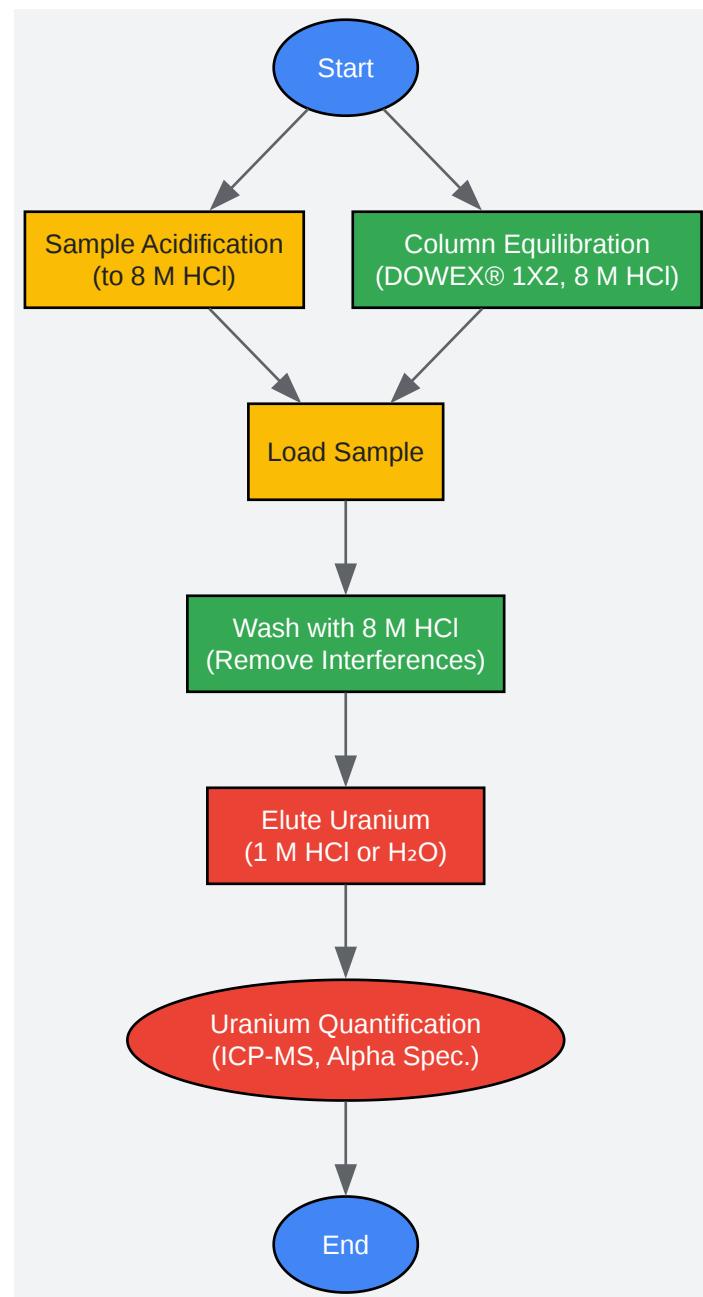
The fundamental principle of separation on DOWEX® 1X2 is the reversible exchange of anions between the stationary phase (the resin) and the mobile phase (the eluent). Analytes with a negative charge in the sample solution are adsorbed onto the positively charged functional groups of the resin, displacing the counter-ion (typically chloride). The strength of this interaction depends on factors such as the charge density of the analyte, the pH of the mobile

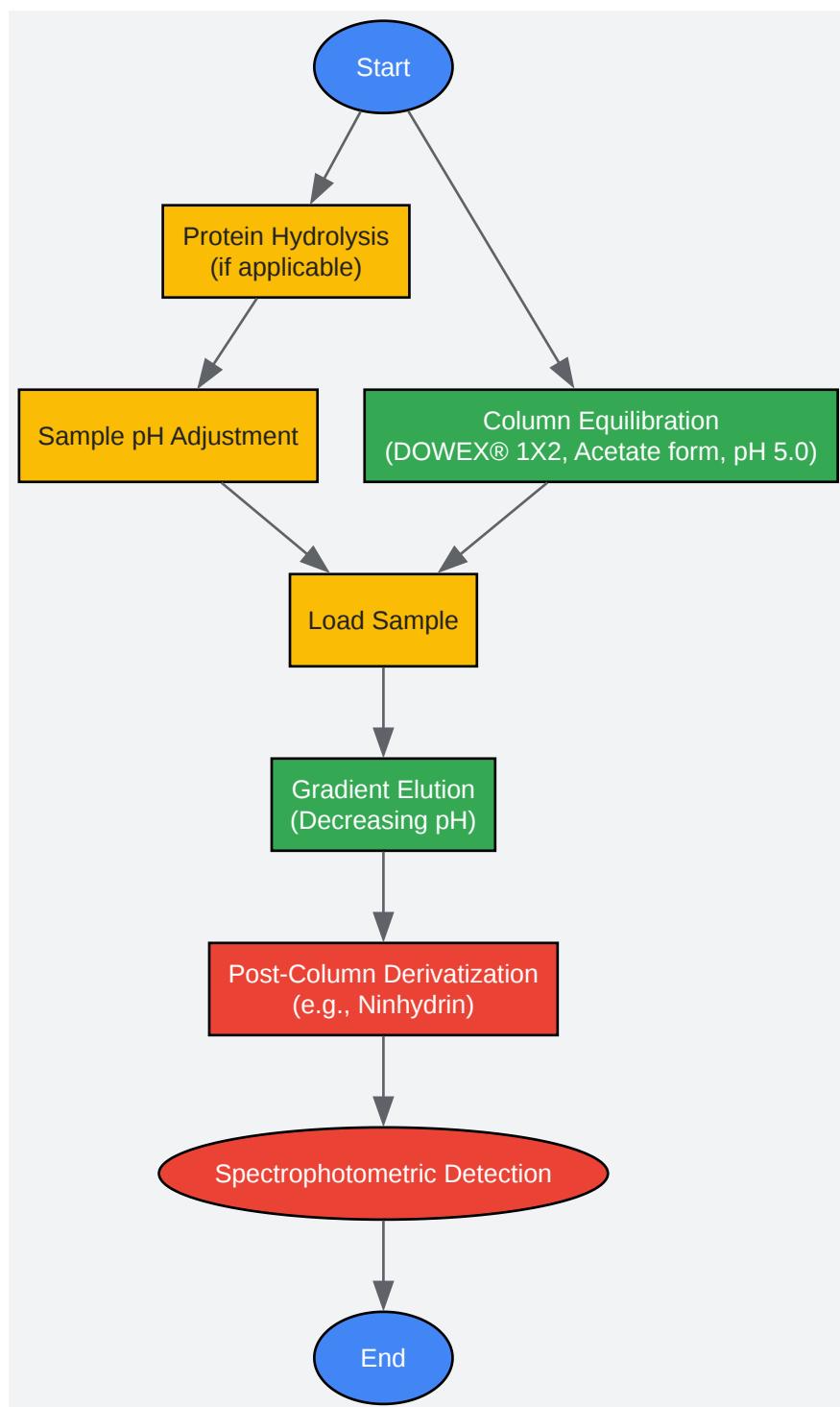
phase, and the ionic strength of the eluent. Selective elution of the bound analytes is then achieved by changing the composition of the mobile phase to weaken the electrostatic interactions, allowing the analytes to be sequentially released from the resin and detected.

Logical Relationship of Anion Exchange Chromatography









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